

# An In-depth Technical Guide to 2-Bromo-5-iodo-1,3-dimethylbenzene

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## Compound of Interest

**Compound Name:** 2-Bromo-5-iodo-1,3-dimethylbenzene

**Cat. No.:** B1287019

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This technical guide provides a comprehensive overview of the physical properties, synthesis, and structural characteristics of **2-Bromo-5-iodo-1,3-dimethylbenzene**, a halogenated aromatic compound with significant applications in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and material science.

## Core Physical Properties

Quantitative data for the physical properties of **2-Bromo-5-iodo-1,3-dimethylbenzene** (CAS No: 689260-53-5) is not extensively documented in publicly available literature. However, some properties have been reported and are summarized below. For comparative purposes, data for the isomeric compound 5-Bromo-2-iodo-1,3-dimethylbenzene (CAS No: 206559-43-5) is also presented.

Table 1: Physical Properties of **2-Bromo-5-iodo-1,3-dimethylbenzene**

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrI	
Molecular Weight	310.96 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Solid or liquid	
Boiling Point	282 °C	<a href="#">[3]</a>
Density	1.940 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	125 °C	<a href="#">[3]</a>
Purity	Typically 97%	<a href="#">[4]</a>
Storage Conditions	2-8°C, keep in dark place, sealed in dry	<a href="#">[3]</a>

Table 2: Physical Properties of Isomer 5-Bromo-2-iodo-1,3-dimethylbenzene

Property	Value	Source
Melting Point	42 °C	<a href="#">[5]</a>
Boiling Point	282 °C	<a href="#">[5]</a>
Density	1.9±0.1 g/cm <sup>3</sup>	<a href="#">[5]</a>
Flash Point	125 °C	<a href="#">[5]</a>
Refractive Index	1.623	<a href="#">[5]</a>
Vapor Pressure	0.00573 mmHg at 25°C	<a href="#">[5]</a>

## Synthesis and Characterization

The unique arrangement of bromo and iodo substituents on the dimethylbenzene ring makes this compound a valuable intermediate in synthetic organic chemistry, particularly in cross-coupling reactions where the differential reactivity of the halogens can be exploited.

# Experimental Protocol: Synthesis of 2-Bromo-5-iodo-1,3-dimethylbenzene

A detailed experimental protocol for the preparation of **2-Bromo-5-iodo-1,3-dimethylbenzene** has been reported by Liu et al. (2007).<sup>[6][7]</sup> The synthesis involves a Sandmeyer-type reaction starting from 4-iodo-2,6-dimethylaniline.

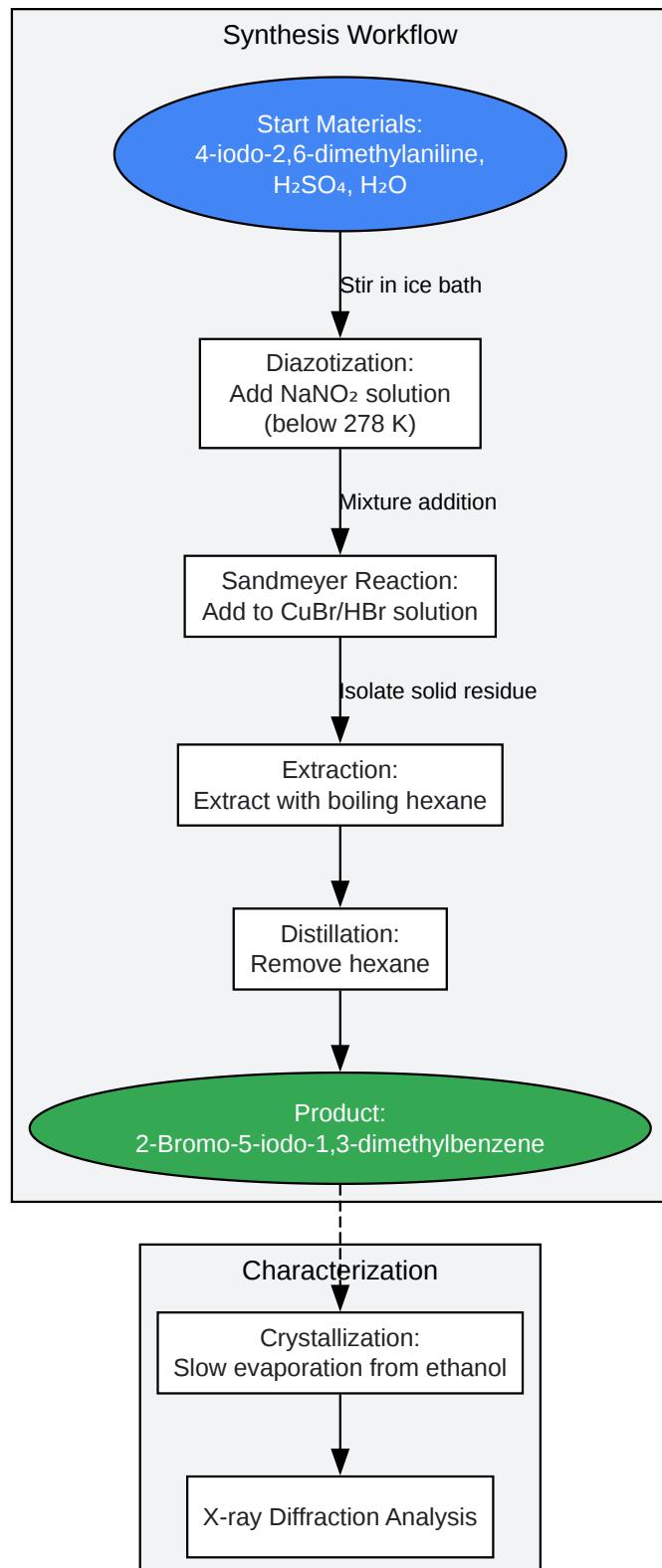
## Materials:

- 4-iodo-2,6-dimethylaniline (5.0 g, 20 mmol)
- Concentrated sulfuric acid (40 mmol, 2.23 ml)
- Sodium nitrite (1.44 g, 21 mmol)
- Cupric bromide (CuBr) (2.86 g, 20 mmol)
- Hydrobromic acid (20 mmol, 2.71 ml)
- Water
- Hexane
- Ethanol

## Procedure:

- A solution of 4-iodo-2,6-dimethylaniline, concentrated sulfuric acid, and water is prepared and stirred in an ice bath to maintain a temperature below 278 K.
- A solution of sodium nitrite in water is added dropwise to the cooled mixture.
- The resulting mixture is then added to a solution of cupric bromide and hydrobromic acid with continuous stirring.
- The solid residue from the reaction is extracted with boiling hexane.
- Hexane is distilled off to yield the crude product.

- Crystals suitable for X-ray analysis can be obtained by slow evaporation of an ethanol solution of the product at room temperature over approximately 20 days.[6]



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*Synthesis and characterization workflow for **2-Bromo-5-iodo-1,3-dimethylbenzene**.*

## Structural Information

The molecular structure of **2-Bromo-5-iodo-1,3-dimethylbenzene** has been determined by single-crystal X-ray diffraction.<sup>[6][7]</sup> The non-hydrogen atoms of the molecule are coplanar. The crystal structure reveals the presence of weak intramolecular C—H···Br hydrogen bonds, which result in the formation of two non-planar five-membered rings.<sup>[6]</sup> The crystal system is orthorhombic, with the space group P n m a.<sup>[7]</sup>

## Safety Information

**2-Bromo-5-iodo-1,3-dimethylbenzene** is associated with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).<sup>[2][4]</sup> Appropriate personal protective equipment should be used when handling this compound.

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